

Cross-Validation of Hexapeptide-33 Activity in Different Cell Lines: A Comparative Guide

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Compound of Interest

Compound Name: **Hexapeptide-33**

Cat. No.: **B12383600**

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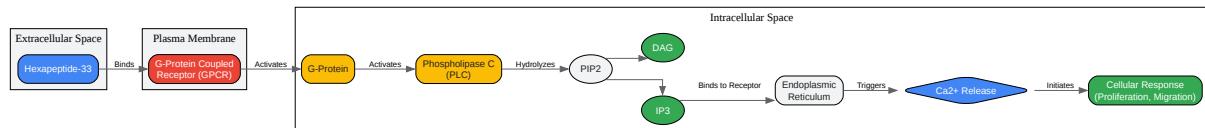
This guide provides an objective comparison of the biological activity of **Hexapeptide-33**, a synthetic peptide with the sequence Ser-Phe-Lys-Leu-Arg-Tyr-NH₂ (SFKLRY-NH₂), across various cell lines. The data presented here is compiled from preclinical studies to assist in evaluating its potential therapeutic applications.

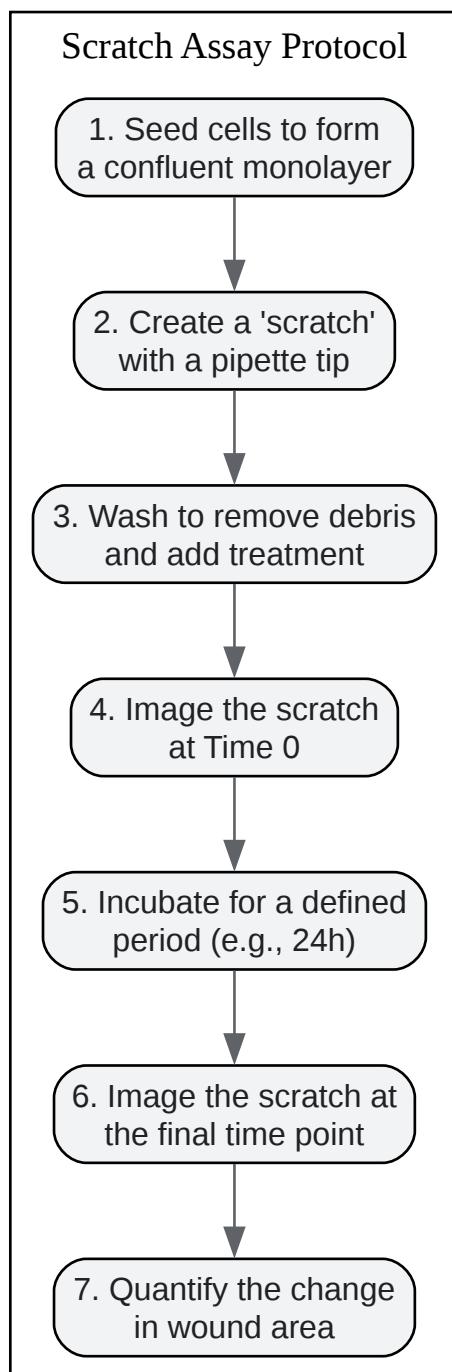
Overview of Hexapeptide-33

Hexapeptide-33, also known commercially as W3 Peptide, is a bioactive peptide initially identified for its pro-angiogenic capabilities. Subsequent research has revealed its involvement in wound healing and skin whitening processes. Its mechanism of action is understood to be initiated through the activation of a G-Protein Coupled Receptor (GPCR), leading to downstream intracellular signaling events.

Signaling Pathway of Hexapeptide-33

Hexapeptide-33 is known to exert its effects by binding to a G-Protein Coupled Receptor on the cell surface. This interaction activates Phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 then binds to its receptors on the endoplasmic reticulum, triggering the release of stored calcium ions (Ca²⁺) into the cytoplasm. This increase in intracellular calcium is a crucial second messenger that initiates various cellular responses, including cell proliferation, migration, and differentiation.





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- To cite this document: BenchChem. [Cross-Validation of Hexapeptide-33 Activity in Different Cell Lines: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12383600#cross-validation-of-hexapeptide-33-activity-in-different-cell-lines>

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